

# Safety Data Sheet (SDS) & Technical Handling Guide: (4-Methylphenyl) 2-ethoxybenzoate

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## Compound of Interest

Compound Name: (4-Methylphenyl) 2-ethoxybenzoate

CAS No.: 80008-63-5

Cat. No.: B185075

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## Introduction: The "Precautionary Principle" in Novel Compound Handling

As a Senior Application Scientist in drug discovery, I often encounter "orphan" intermediates—compounds like **(4-Methylphenyl) 2-ethoxybenzoate** that lack a standardized, commercially available Safety Data Sheet (SDS). In these instances, relying on generic templates is negligent. We must instead construct a Predicted Safety Profile based on Structure-Activity Relationships (SAR), functional group analysis, and the metabolic fate of the molecule.

This guide is not merely a compliance document; it is a derived technical standard for the safe synthesis, storage, and disposal of **(4-Methylphenyl) 2-ethoxybenzoate**. It applies the "Worst-Case Metabolite" rule, assuming the compound carries the toxicity risks of its hydrolysis products: p-Cresol (Toxic/Corrosive) and 2-Ethoxybenzoic Acid (Irritant).

## Chemical Identification & Physicochemical Profile Nomenclature & Structure[1]

- IUPAC Name: **(4-Methylphenyl) 2-ethoxybenzoate**
- Synonyms: p-Tolyl 2-ethoxybenzoate; p-Cresyl o-ethoxybenzoate; 2-Ethoxybenzoic acid p-tolyl ester.
- CAS Number: Not Listed / Research Grade (Treat as Novel Chemical Entity).
- Molecular Formula: C<sub>16</sub>H<sub>16</sub>O<sub>3</sub>
- Molecular Weight: 256.30 g/mol

## Predicted Physicochemical Properties

Data derived from structural analogs (e.g., p-Tolyl benzoate, Ethyl 2-ethoxybenzoate).

Property	Predicted Value	Experimental Validation Method
Physical State	Low-melting solid or viscous oil	Visual inspection at 25°C.
Melting Point	45°C – 65°C (Est.)	Capillary melting point apparatus.
Solubility (Aq)	Negligible (<0.1 mg/mL)	Visual turbidity test.
Solubility (Org)	High (DCM, DMSO, EtOAc, MeOH)	Standard dissolution test.
LogP (Oct/Wat)	~3.8 – 4.2 (Lipophilic)	HPLC retention time correlation.
Flash Point	>110°C (Closed Cup)	Do not test on small scale; assume combustible.

## Hazard Identification (GHS - Derived)

Signal Word: WARNING

## Hazard Classification (Predicted)

Based on the p-Cresol moiety (released upon hydrolysis or metabolic cleavage):

- Acute Toxicity (Oral): Category 4 (H302)
- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Irritation: Category 2A (H319)
- Aquatic Toxicity (Chronic): Category 2 (H411)

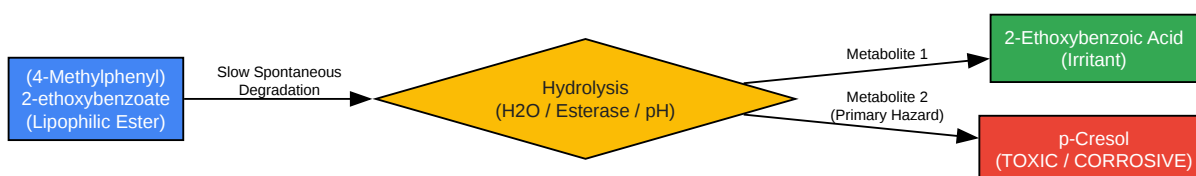
## Label Elements & Precautionary Statements

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[2]
- H411: Toxic to aquatic life with long-lasting effects.
- P264: Wash hands thoroughly after handling.[1]
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection.[1]

## Metabolic & Degradation Pathway (The "Hidden" Hazard)

The primary safety risk of this compound is its susceptibility to hydrolysis. In the presence of moisture, plasma esterases, or varying pH, the ester bond cleaves.

Why this matters: You are not just handling an ester; you are handling a "masked" form of p-Cresol, a known toxicant and corrosive agent.



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Figure 1: Hydrolysis pathway releasing the toxic p-Cresol moiety. This dictates the handling protocols.

## Handling, Storage & Stability Protocol

### The "Dry & Cold" Standard

To prevent the pathway shown in Figure 1, strict moisture control is required.

- Storage Atmosphere: Store under Argon (Ar) or Nitrogen (N<sub>2</sub>).
  - Reasoning: Oxygen promotes radical oxidation of the benzylic methyl group; moisture promotes ester hydrolysis.
- Temperature: 2°C to 8°C (Refrigerated).
  - Reasoning: Reduces kinetic rate of spontaneous hydrolysis.
- Container: Amber glass vial with Teflon-lined cap.
  - Reasoning: Amber glass prevents UV-degradation; Teflon prevents leaching of plasticizers by the lipophilic ester.

## Self-Validating Purity Check

Before using this compound in biological assays (e.g., IC<sub>50</sub> screening), you must validate it has not degraded.

- Protocol: Run a TLC (Thin Layer Chromatography) in 20% Ethyl Acetate / Hexane.
- Pass Criteria: Single spot (R<sub>f</sub> ~0.5-0.7).
- Fail Criteria: Appearance of a lower spot (p-Cresol) or a baseline streak (Benzoic acid). If failed, repurify via silica plug filtration.

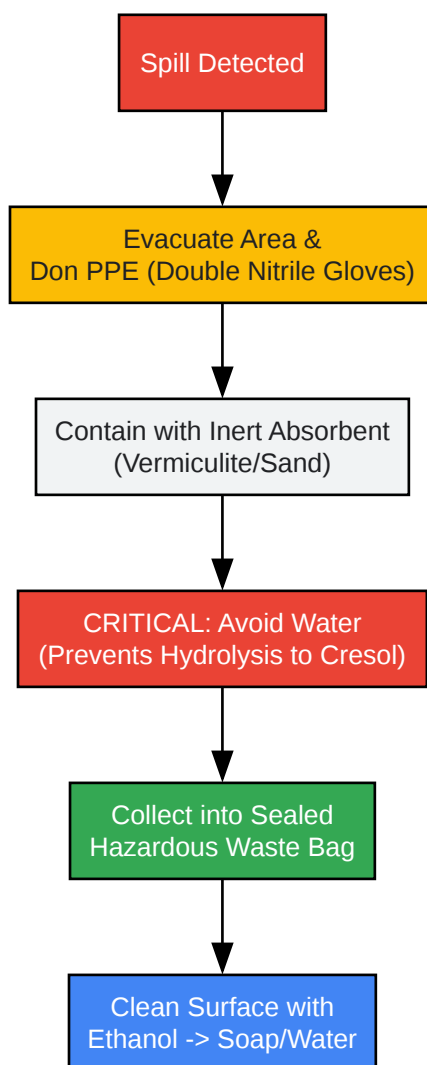
## Emergency Response & First Aid

Critical Note: If skin contact occurs, treat as a Phenol Burn due to the potential presence of free p-Cresol.

## First Aid Workflow

- Eye Contact: Rinse immediately with water for 15 minutes.[3] Remove contact lenses.[4]
- Skin Contact: DO NOT use water alone initially if p-cresol contamination is suspected.
  - Step 1: Wipe rapidly with a PEG 300 or PEG 400 soaked swab (Polyethylene Glycol acts as a solvent to extract phenol from skin pores).
  - Step 2: Wash with soap and water.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth.[4][5][6] Call a Poison Center.[1]

## Spill Management Workflow



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Figure 2: Emergency spill response workflow emphasizing moisture avoidance.

## Exposure Controls & Personal Protection

Control Measure	Specification	Rationale
Engineering Controls	Chemical Fume Hood	Mandatory. Prevents inhalation of aerosols or volatile hydrolysis products.
Hand Protection	Double Nitrile Gloves (0.11 mm min)	p-Cresol permeates standard latex rapidly. Double gloving provides a breakthrough time buffer.
Eye Protection	Chemical Safety Goggles	Safety glasses are insufficient if liquid splashing is possible.
Respiratory	N95 / P100 (if solid dust)	Only if handling large quantities outside a hood (not recommended).

## Ecological Information & Disposal

### Environmental Fate

- Aquatic Toxicity: High. The p-Cresol metabolite is toxic to fish (LC50 ~19 mg/L) and invertebrates.
- Biodegradability: Expected to be readily biodegradable, but the intermediate metabolites are toxic.

### Disposal Protocol

- Waste Stream: Organic Solvents (Non-Halogenated).
- Method: High-temperature incineration equipped with scrubbers.

- Prohibition: NEVER pour down the drain. The hydrolysis in the sewer system will release toxic phenols into the water table.

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